

Application Note: Titrimetric Assay of Calcium Levulinate Purity Using EDTA

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Calcium levulinate

Cat. No.: B1209534

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Introduction

Calcium levulinate is a source of calcium used in pharmaceutical preparations and as a food additive.[1][2] Ensuring the purity of this active pharmaceutical ingredient (API) is critical for its safety and efficacy. This application note details a robust and reliable method for determining the purity of **calcium levulinate** via complexometric titration with ethylenediaminetetraacetic acid (EDTA). The method is based on the United States Pharmacopeia (USP) general chapter for **Calcium Levulinate** assay.[1][3][4][5]

Principle of the Assay

Complexometric titration is a type of volumetric analysis where the formation of a colored complex indicates the endpoint of the titration.[6] EDTA, a hexadentate ligand, forms a stable, water-soluble 1:1 complex with calcium ions.[6][7][8] The reaction is pH-dependent, and for calcium, the titration is carried out in an alkaline medium (pH 12-13) to ensure the complete formation of the Ca-EDTA complex.[9]

The endpoint of the titration is detected using a metal ion indicator, such as hydroxy naphthol blue or murexide.[3][9] The indicator itself is a chelating agent that forms a colored complex with calcium ions. During the titration, EDTA displaces the indicator from the calcium-indicator complex. The color change occurs when all the calcium has been complexed by EDTA, and the indicator is in its free, uncomplexed form.[6]

The overall reaction is as follows: $\text{Ca-Indicator (colored)} + \text{EDTA} \rightarrow \text{Ca-EDTA} + \text{Indicator (different color)}$

Experimental Protocols

Materials and Reagents

- **Calcium Levulinate** sample
- Edetate disodium (EDTA), 0.05 M Volumetric Solution (VS)
- Hydrochloric Acid, 3 N
- Sodium Hydroxide, 1 N
- Hydroxy Naphthol Blue indicator
- Deionized water
- Analytical balance
- 50 mL burette
- 150 mL beakers
- Magnetic stirrer and stir bar

Preparation of Solutions

- **0.05 M EDTA Volumetric Solution:** Dissolve approximately 18.6 g of disodium edetate in 1000 mL of deionized water. Standardize this solution against a primary standard calcium carbonate.
- **3 N Hydrochloric Acid:** Slowly add 25.8 mL of concentrated hydrochloric acid to approximately 75 mL of deionized water, cool, and dilute to 100 mL.
- **1 N Sodium Hydroxide:** Dissolve 4.0 g of sodium hydroxide pellets in deionized water and dilute to 100 mL.

Standardization of 0.05 M EDTA Solution (if not using a pre-standardized solution)

- Accurately weigh about 200 mg of primary standard calcium carbonate (dried at 110°C for 2 hours).
- Dissolve in 10 mL of water and 2 mL of 3 N hydrochloric acid.
- Dilute to about 100 mL with deionized water.
- Add 15 mL of 1 N sodium hydroxide, 300 mg of hydroxy naphthol blue, and a magnetic stir bar.
- Titrate with the prepared 0.05 M EDTA solution from a 50 mL burette until the solution turns from pink to a clear blue endpoint.
- Calculate the molarity of the EDTA solution.

Assay of Calcium Levulinate

- Accurately weigh approximately 600 mg of the **Calcium Levulinate** sample.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Dissolve the sample in 150 mL of deionized water containing 2 mL of 3 N hydrochloric acid in a 250 mL beaker.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- While stirring with a magnetic stirrer, add 30 mL of 0.05 M EDTA VS from a 50 mL burette.[\[3\]](#)[\[4\]](#)
- Add 15 mL of 1 N sodium hydroxide and 300 mg of hydroxy naphthol blue indicator.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Continue the titration with 0.05 M EDTA VS to a distinct blue endpoint.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Record the total volume of EDTA solution consumed.
- Perform a blank determination by titrating a solution containing all reagents except the **calcium levulinate** sample.
- Calculate the purity of **calcium levulinate**.

Calculation of Purity

The percentage purity of **calcium levulinate** ($C_{10}H_{14}CaO_6$) is calculated using the following formula:

$$\text{Purity (\%)} = [(V_S - V_B) \times M \times F] / W \times 100$$

Where:

- V_S = Volume of EDTA consumed by the sample (mL)
- V_B = Volume of EDTA consumed by the blank (mL)
- M = Molarity of the EDTA solution (mol/L)
- F = Equivalency factor (13.51 mg of $C_{10}H_{14}CaO_6$ per mL of 0.05 M EDTA)[1][3]
- W = Weight of the **Calcium Levulinate** sample (mg)

The acceptance criteria for **Calcium Levulinate** purity, calculated on a dried basis, is typically not less than 97.5% and not more than 100.5%.[1][3][4]

Data Presentation

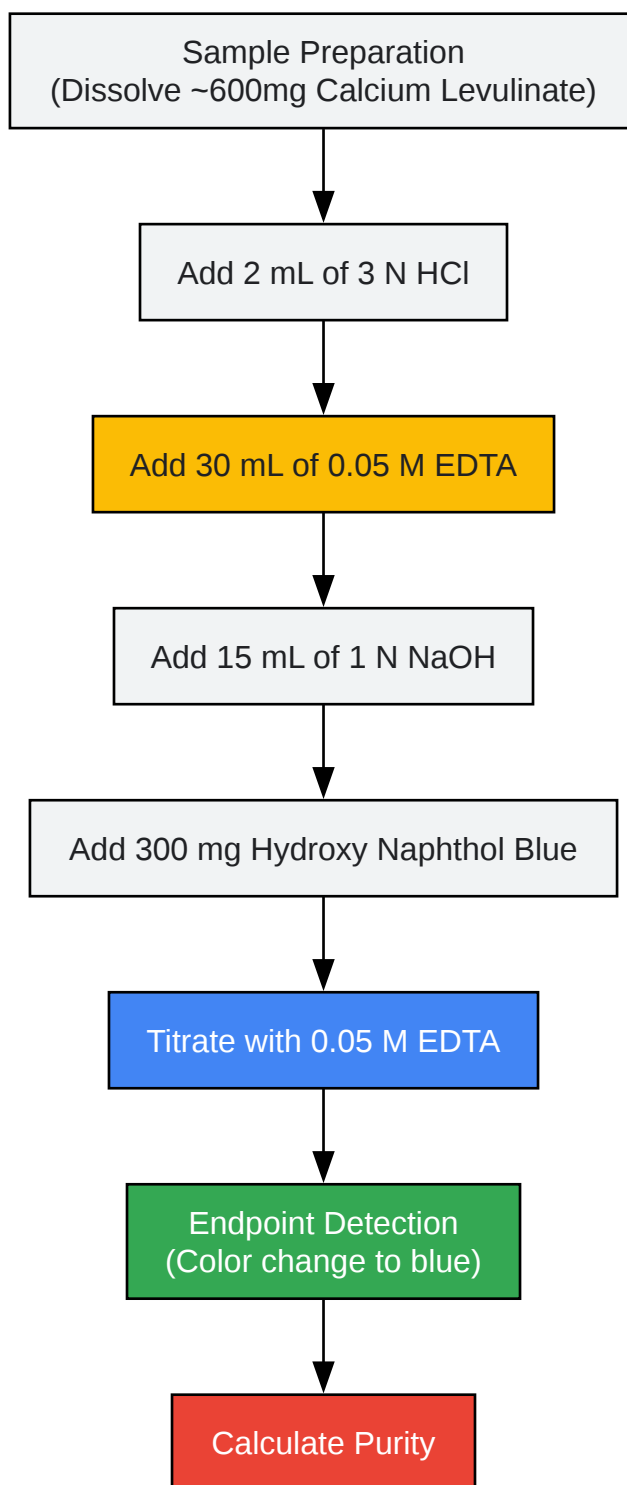
Table 1: Standardization of 0.05 M EDTA Solution

| Trial | Weight of $CaCO_3$ (mg) | Final Burette Reading (mL) | Initial Burette Reading (mL) | Volume of EDTA (mL) | Molarity of EDTA (M) |
|---------|-------------------------|----------------------------|------------------------------|---------------------|----------------------|
| 1 | 200.5 | 39.95 | 0.05 | 39.90 | 0.0500 |
| 2 | 201.1 | 40.10 | 0.10 | 40.00 | 0.0502 |
| 3 | 199.8 | 39.85 | 0.00 | 39.85 | 0.0501 |
| Average | 0.0501 | | | | |

Table 2: Assay of **Calcium Levulinate** Purity

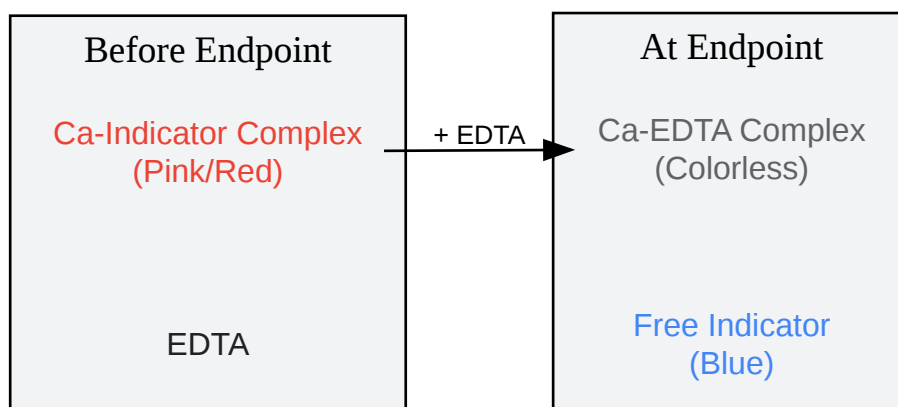
| Sample ID | Weight of Sample (mg) | Final Burette Reading (mL) | Initial Burette Reading (mL) | Volume of EDTA (mL) | Blank Titration (mL) | Purity (%) |
|-----------|-----------------------|----------------------------|------------------------------|---------------------|----------------------|------------|
| Lot A-001 | 602.3 | 44.50 | 0.20 | 44.30 | 0.10 | 99.1 |
| Lot A-002 | 599.8 | 44.25 | 0.15 | 44.10 | 0.10 | 99.0 |
| Lot B-001 | 605.1 | 44.70 | 0.25 | 44.45 | 0.10 | 99.0 |

Visualizations



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Caption: Experimental workflow for the titrimetric assay of **calcium levulinate**.



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Caption: Chemical principle of endpoint detection in EDTA titration of calcium.

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